

# Commercial Suppliers and Technical Guide for High-Purity Decamethrin-d5

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## Compound of Interest

Compound Name: Decamethrin-d5

Cat. No.: B563380

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For researchers, scientists, and drug development professionals requiring high-purity **Decamethrin-d5**, a deuterated internal standard essential for the accurate quantification of the pyrethroid insecticide deltamethrin, several commercial suppliers offer this critical analytical tool. This technical guide provides a comprehensive overview of available suppliers, their product specifications, and detailed experimental protocols for its use in mass spectrometry-based analyses.

## Commercial Supplier Specifications

The following table summarizes the product specifications for **Decamethrin-d5** (also marketed as Deltamethrin-d5) from various reputable suppliers. This allows for a direct comparison of purity, formulation, and other key parameters.

Supplier	Product Name	Purity	Molecular Formula	Molecular Weight	Notes
Cayman Chemical	Deltamethrin-d5	≥99% deuterated forms (d1-d5) [1][2]	C <sub>22</sub> H <sub>14</sub> D <sub>5</sub> Br <sub>2</sub> NO <sub>3</sub> [1][2]	510.2 g/mol [2]	Intended for use as an internal standard for GC- or LC-MS.[2]
Santa Cruz Biotechnology	Deltamethrin-d5 (Mixture of Diastereomers)	Chemical Purity: 95%, Isotopic Purity: 94.6% [3]	C <sub>22</sub> H <sub>14</sub> D <sub>5</sub> Br <sub>2</sub> NO <sub>3</sub> [4]	510.23 g/mol [4]	Strong inhibitor of calcineurin.[4]
MedChemExpress	Deltamethrin-d5	Not specified, Certificate of Analysis available[5]	C <sub>22</sub> H <sub>14</sub> D <sub>5</sub> Br <sub>2</sub> NO <sub>3</sub> [6]	510.23 g/mol [6]	Deuterium labeled Deltamethrin. [5]
GlpBio	Deltamethrin-d5	>98.00%[7][8]	C <sub>22</sub> H <sub>14</sub> D <sub>5</sub> Br <sub>2</sub> NO <sub>3</sub> [7]	Not Specified	Deuterium labeled Deltamethrin. [7]
Bertin Bioreagent	Deltamethrin-d5	≥99% deuterated forms (d1-d5)	C <sub>22</sub> H <sub>14</sub> D <sub>5</sub> Br <sub>2</sub> NO <sub>3</sub>	510.2 g/mol	Intended for use as an internal standard for GC- or LC-MS.

## Experimental Protocols: Quantification of Deltamethrin using Decamethrin-d5 as an Internal Standard

**Decamethrin-d5** is employed as an internal standard to correct for variations in sample preparation and instrumental analysis, thereby enhancing the accuracy and precision of deltamethrin quantification. The most common analytical techniques are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation protocol for the analysis of pesticide residues in various matrices.

Materials:

- Homogenized sample (e.g., fruits, vegetables, soil, biological tissue)
- Acetonitrile (ACN)
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Sodium chloride ( $\text{NaCl}$ )
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., primary secondary amine (PSA), C18)
- **Decamethrin-d5** internal standard solution of known concentration
- Centrifuge tubes (50 mL and 15 mL)

Procedure:

- Extraction:
  - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
  - Spike the sample with a known amount of the **Decamethrin-d5** internal standard solution.
  - Add 10 mL of acetonitrile.
  - Add the appropriate QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$  and 1 g  $\text{NaCl}$ ).

- Cap the tube and shake vigorously for 1 minute.
- Centrifuge at  $\geq 3000$  rcf for 5 minutes.
- Dispersive SPE Cleanup (d-SPE):
  - Transfer an aliquot of the acetonitrile supernatant to a 15 mL centrifuge tube containing the d-SPE sorbents (the type and amount of sorbent will depend on the matrix).
  - Vortex for 30 seconds.
  - Centrifuge at a high speed for 5 minutes.
  - The resulting supernatant is ready for GC-MS or LC-MS/MS analysis.

## Instrumental Analysis: GC-MS/MS

### Instrumentation:

- Gas chromatograph coupled to a tandem mass spectrometer (GC-MS/MS).
- A suitable capillary column (e.g., a non-polar or mid-polar column).

### Typical Parameters:

- Injector Temperature: 250-280 °C
- Oven Temperature Program: Start at a low temperature (e.g., 70 °C), ramp to a high temperature (e.g., 300 °C) to ensure proper separation.
- Carrier Gas: Helium at a constant flow rate.
- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Multiple Reaction Monitoring (MRM). Specific precursor-to-product ion transitions for both deltamethrin and **Decamethrin-d5** should be selected for high selectivity and sensitivity.

## Instrumental Analysis: LC-MS/MS

**Instrumentation:**

- Liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- A suitable C18 reversed-phase column.

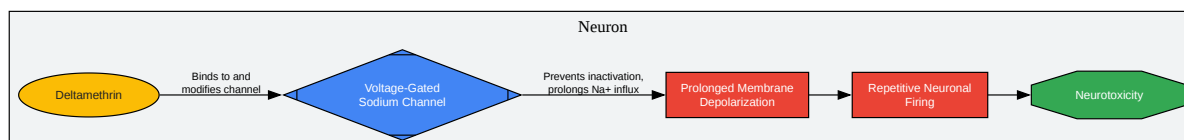
**Typical Parameters:**

- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid or ammonium formate to improve ionization.
- Flow Rate: 0.2-0.5 mL/min.
- Column Temperature: 30-40 °C.
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM). As with GC-MS/MS, specific transitions for the analyte and internal standard are monitored.

## Mandatory Visualizations

### Signaling Pathway of Deltamethrin

**Decamethrin-d5**, as a deuterated analog, is used for analytical quantification and does not have a signaling pathway of its own. The following diagram illustrates the mechanism of action of its non-deuterated counterpart, deltamethrin, which primarily targets voltage-gated sodium channels in nerve cells.[9]

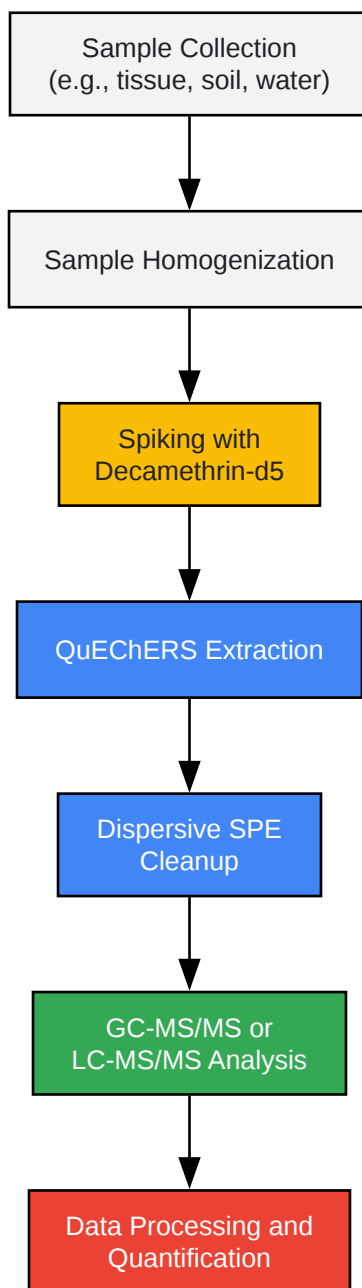


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Caption: Mechanism of action of deltamethrin on voltage-gated sodium channels.

## Experimental Workflow for Quantification

The following diagram outlines the general workflow for the quantification of deltamethrin in a sample using **Decamethrin-d5** as an internal standard.



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Caption: General experimental workflow for deltamethrin quantification.

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## References

- 1. Deltamethrin-d5 - Cayman Chemical [bioscience.co.uk]
- 2. caymanchem.com [caymanchem.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. scbt.com [scbt.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. glpbio.com [glpbio.com]
- 8. glpbio.com [glpbio.com]
- 9. Deltamethrin Technical Fact Sheet [npic.orst.edu]
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